

"synthesis of zinc lactate from lactic acid and zinc oxide"

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Compound of Interest

Compound Name: ZINC LACTATE

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An In-depth Technical Guide to the Synthesis of **Zinc Lactate** from Lactic Acid and Zinc Oxide

Introduction

Zinc lactate, the zinc salt of lactic acid, is a compound of significant interest in the pharmaceutical, nutraceutical, and food industries. It serves as a bioavailable source of zinc, a vital trace element for numerous physiological functions, including immune response and antioxidant defense.[1] Its applications range from dietary supplements and food additives to dental care products like toothpaste and mouthwash.[2][3] The synthesis of **zinc lactate** is most commonly achieved through the direct reaction of lactic acid with zinc oxide.[1][2] This process is favored for its simplicity and the high purity of the resulting product.

This technical guide provides a comprehensive overview of the synthesis of **zinc lactate** from lactic acid and zinc oxide, designed for researchers, scientists, and professionals in drug development. It details the underlying chemistry, experimental protocols, key reaction parameters, and methods for product isolation and characterization.

Chemical Reaction and Stoichiometry

The synthesis is based on a straightforward acid-base neutralization reaction. Two molecules of lactic acid react with one molecule of zinc oxide to produce one molecule of **zinc lactate** and one molecule of water.[2]

Reaction: $2\text{CH}_3\text{CH}(\text{OH})\text{COOH} + \text{ZnO} \rightarrow \text{Zn}(\text{C}_3\text{H}_5\text{O}_3)_2 + \text{H}_2\text{O}$ [2]

Molar Masses:

- Lactic Acid ($C_3H_6O_3$): 90.08 g/mol
- Zinc Oxide (ZnO): 81.38 g/mol
- **Zinc Lactate** ($C_6H_{10}ZnO_6$): 243.5 g/mol (anhydrous)[4]
- **Zinc Lactate** Dihydrate ($Zn(C_3H_5O_3)_2 \cdot 2H_2O$): 279.56 g/mol

The stoichiometry dictates a 2:1 molar ratio of lactic acid to zinc oxide. The product often crystallizes as a dihydrate.[2]

Physicochemical Properties

Zinc lactate is typically a white to almost-white fine powder or crystalline substance with a slight, characteristic odor.[2][5] Its properties are summarized in the table below.

Property	Value	Source(s)
Chemical Formula	$C_6H_{10}ZnO_6$ (anhydrous)	[2]
$Zn(C_3H_5O_3)_2 \cdot 2H_2O$ (dihydrate)	[2][5]	
Molar Mass	243.5 g/mol (anhydrous)	[4]
Appearance	White to almost white fine powder/crystals	[2][5]
Solubility	Highly soluble in water, insoluble in ethanol	[2]
Melting Point	>256°C (sublimes)	[6]
pH (1% solution)	~6.0	[7]
Zinc Content (min.)	21.5 - 21.6%	[7][8]

Experimental Protocols

Two primary protocols are detailed below: a standard aqueous synthesis followed by crystallization, and an alternative process involving spray drying for direct powder production.

Protocol 1: Aqueous Synthesis and Crystallization

This method involves the direct reaction in an aqueous medium, followed by isolation and purification of the crystalline product.

Materials:

- Zinc Oxide (ZnO), high purity (e.g., feed grade, >98%)[8]
- Lactic Acid (C₃H₆O₃), aqueous solution (e.g., food grade, >80%)[8]
- Potable or distilled water[8]

Procedure:

- Reagent Preparation: Prepare a calculated amount of lactic acid solution in a reaction vessel. The molar ratio should be slightly in excess of 2:1 for lactic acid to zinc oxide to ensure complete conversion of the oxide.
- Reaction: Gradually add the zinc oxide powder to the stirred lactic acid solution in the reaction kettle.[8] The reaction is exothermic. Control the temperature, if necessary, with a cooling jacket. Some protocols suggest operating at elevated temperatures (50-75°C) to increase the reaction rate.[9][10]
- Reaction Completion: Continue stirring the mixture until all the zinc oxide has dissolved and the reaction is complete. The endpoint can be determined by the cessation of heat evolution and the clarity of the solution. The final pH of the solution may be in the range of 6 to 10.[9][10]
- Isolation: Separate the resulting **zinc lactate** from the solution.
 - Crystallization: Cool the solution to induce crystallization of **zinc lactate** dihydrate.
 - Centrifugation/Filtration: Isolate the crystals from the mother liquor via centrifugation or filtration.[8] The mother liquor can be recycled to improve raw material efficiency and

reduce waste.[8]

- Purification: Wash the isolated crystals with cold distilled water to remove any unreacted starting materials or impurities.
- Drying: Dry the purified crystals in an oven at a controlled temperature (e.g., 80-100°C) to obtain the final **zinc lactate** powder.[11]

Protocol 2: Synthesis and Spray Drying

This method is suitable for producing a fine, highly soluble powder directly from the reaction mixture.[12]

Procedure:

- Slurry Preparation: React lactic acid with zinc oxide in an aqueous medium to obtain a **zinc lactate** solution or slurry.[12] A typical concentration for the slurry feed is between 10-70 wt%, for example, 35 wt% **zinc lactate**. [12]
- Pre-treatment (Optional): The feed stream may be passed through a milling step to control the crystal size within the slurry.[12]
- Atomization: Feed the slurry into a spray dryer. The slurry is atomized into fine droplets using a high-pressure nozzle (e.g., 80 to 250 bar) or a two-fluid nozzle.[12]
- Drying: The atomized droplets are introduced into a stream of hot air, causing rapid evaporation of water and formation of dry **zinc lactate** powder. The inlet temperature of the dryer can range from 100 to 120°C.[12]
- Collection: The dried powder is collected from the drying chamber. This method produces a powder with improved flowability and dissolution rates compared to conventional crystallization.[12]

Key Synthesis Parameters and Data

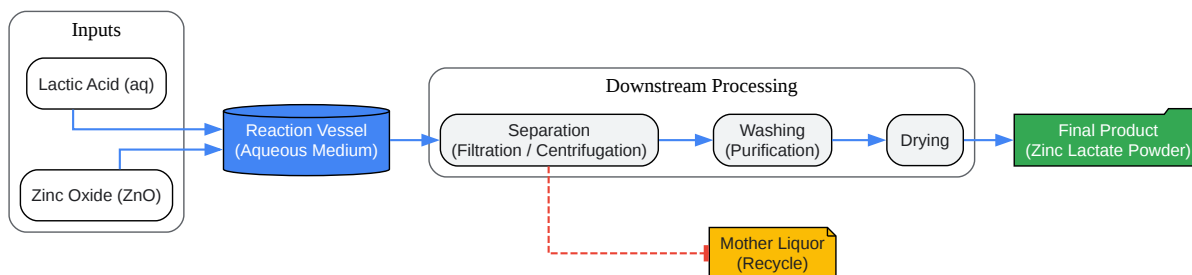
The efficiency of the synthesis and the quality of the final product are influenced by several key parameters.

Parameter	Recommended Specification / Range	Rationale & Impact	Source(s)
ZnO Purity	>98% (Feed Grade)	High purity starting material minimizes contaminants in the final product.	[8]
Lactic Acid Purity	>80% (Food Grade)	Ensures a high-quality final product suitable for target applications.	[8]
Molar Ratio	2:1 (Lactic Acid : ZnO)	Stoichiometric ratio for the reaction. A slight excess of lactic acid can ensure complete ZnO conversion.	[2]
Temperature	Room Temperature to 75°C	Higher temperatures can increase the reaction rate, but may require cooling to manage the exothermic process.	[9][10]
Final pH	6 - 10	Indicates the completion of the neutralization reaction.	[9][10]
Product Purity	>98.3%	A high-purity product is often required, especially for food and pharmaceutical grades.	[8]

Visualizations: Workflows and Relationships

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the aqueous synthesis of **zinc lactate**.

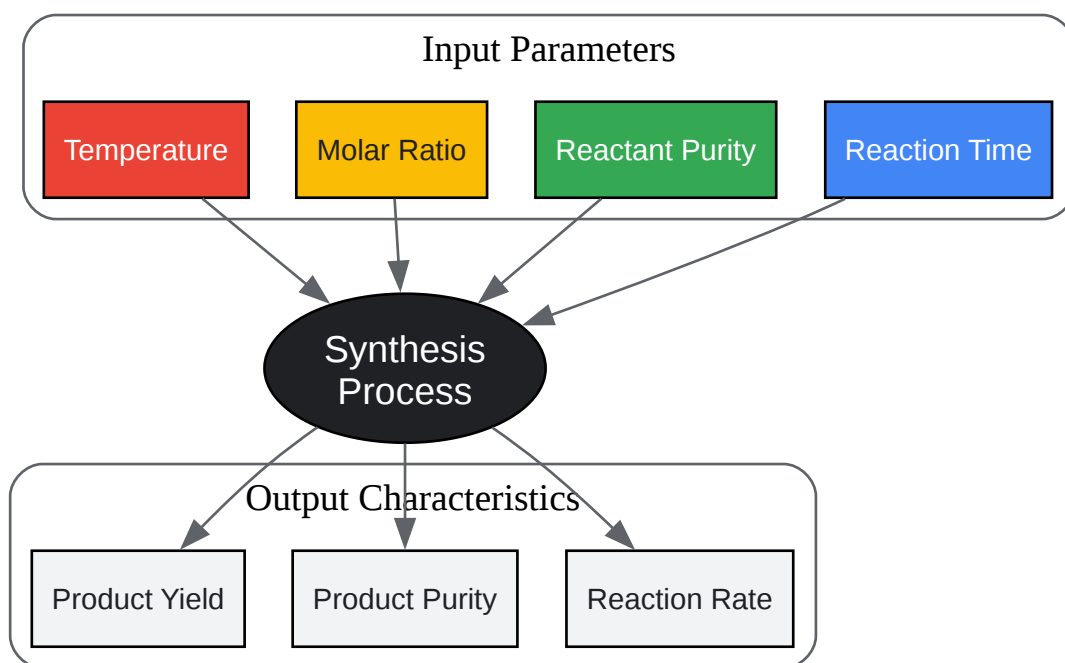


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Caption: General workflow for the synthesis of **zinc lactate** via aqueous reaction.

Parameter Influence Diagram

This diagram shows the logical relationship between key synthesis parameters and the resulting product characteristics.



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Caption: Influence of input parameters on the final product characteristics.

Conclusion

The synthesis of **zinc lactate** from zinc oxide and lactic acid is a robust and scalable process. By carefully controlling key parameters such as reactant purity, molar ratio, and temperature, a high-purity product suitable for a variety of high-value applications can be consistently manufactured. The choice between a conventional crystallization process and a more advanced spray-drying technique depends on the desired physical properties of the final powder, such as particle size and dissolution rate. This guide provides the fundamental protocols and data necessary for the successful laboratory-scale synthesis and industrial-scale production of **zinc lactate**.

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